

Application Notes and Protocols for Gallium-68

Radiolabeling of NOTA-Conjugated Peptides

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Compound of Interest

Compound Name: *p*-SCN-Bn-nota

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This document provides detailed application notes and standardized protocols for the Gallium-68 (^{68}Ga) radiolabeling of peptides conjugated with the chelator 1,4,7-triazacyclononane-1,4,7-triacetic acid (NOTA). These guidelines are intended to facilitate reproducible and high-yield radiosynthesis of ^{68}Ga -NOTA-peptides for use in Positron Emission Tomography (PET) imaging.

Introduction

The use of ^{68}Ga -labeled peptides in PET imaging has expanded significantly due to the favorable decay characteristics of ^{68}Ga ($t_{1/2} = 68$ min) and its convenient availability from a $^{68}\text{Ge}/^{68}\text{Ga}$ generator.[1][2][3] The NOTA chelator has demonstrated superior ^{68}Ga binding ability compared to other chelators like DOTA, allowing for faster and more efficient labeling at lower temperatures.[4][5][6] This results in higher specific activities and greater in vivo stability, which are critical for high-quality PET imaging.[1] This document outlines the necessary materials, equipment, and step-by-step procedures for manual and automated ^{68}Ga -radiolabeling of NOTA-conjugated peptides, along with essential quality control measures.

Key Experimental Protocols

Manual Radiolabeling of NOTA-Conjugated Peptides

This protocol describes a standard manual labeling procedure. Optimization of parameters such as pH, temperature, and peptide concentration may be required for specific NOTA-

conjugated peptides.[7][8][9]

Materials:

- $^{68}\text{Ge}/^{68}\text{Ga}$ generator
- NOTA-conjugated peptide
- Sodium acetate buffer (0.25 M, pH 4.0-4.5)[8][9]
- Sterile, metal-free reaction vial (e.g., PEEK or coated glass)
- Heating block or water bath
- C18 Sep-Pak or equivalent solid-phase extraction (SPE) cartridge
- Ethanol (50% in sterile water for injection)
- Sterile water for injection
- 0.9% Sodium chloride for injection
- Dose calibrator
- Radio-TLC or radio-HPLC system for quality control

Procedure:

- ^{68}Ga Elution: Elute the $^{68}\text{Ge}/^{68}\text{Ga}$ generator with 0.05-0.1 M HCl according to the manufacturer's instructions to obtain $^{68}\text{GaCl}_3$. [10]
- Reaction Mixture Preparation:
 - In a sterile reaction vial, add the desired amount of NOTA-conjugated peptide (typically 5-20 nmol). [8]
 - Add sodium acetate buffer to adjust the pH of the ^{68}Ga eluate to the optimal range of 3.5-4.2. [8][11]

- Add the $^{68}\text{GaCl}_3$ eluate to the buffered peptide solution.
- Incubation:
 - Incubate the reaction mixture at a controlled temperature, typically ranging from room temperature to 95°C .^{[4][8][10]} Optimal temperatures are often around $80\text{--}85^\circ\text{C}$ for many NOTA-peptides.^{[8][12]}
 - Incubation time can vary from 5 to 15 minutes.^{[8][11]}
- Purification:
 - Pre-condition a C18 SPE cartridge with ethanol followed by sterile water.
 - Load the reaction mixture onto the cartridge.
 - Wash the cartridge with sterile water to remove unreacted ^{68}Ga .
 - Elute the ^{68}Ga -NOTA-peptide from the cartridge with a small volume of 50% ethanol.
 - Evaporate the ethanol using a stream of nitrogen or by gentle heating.
- Formulation: Reconstitute the purified product in sterile 0.9% sodium chloride for injection.
- Quality Control: Perform the quality control tests as described in section 2.3.

Automated Radiolabeling of NOTA-Conjugated Peptides

Automated synthesis modules offer improved reproducibility, higher yields, and reduced radiation exposure to personnel.^{[13][14][15]} The following is a general protocol adaptable to most commercial automated synthesis systems.

Materials and Equipment:

- Automated radiopharmaceutical synthesis module
- $^{68}\text{Ge}/^{68}\text{Ga}$ generator
- Cassette or reagent kit specific to the synthesis module

- NOTA-conjugated peptide
- Required buffers and solvents as per the synthesizer's protocol
- C18 SPE cartridge integrated into the cassette

Procedure:

- System Preparation: Install the pre-sterilized, single-use cassette and reagents into the automated synthesis module.
- ^{68}Ga Delivery: Connect the $^{68}\text{Ge}/^{68}\text{Ga}$ generator to the synthesis module. The module will automatically perform the elution and transfer of $^{68}\text{GaCl}_3$ to the reaction vessel.
- Automated Synthesis:
 - The synthesizer will automatically add the buffered NOTA-peptide solution to the $^{68}\text{GaCl}_3$.
 - The reaction will proceed at a pre-programmed temperature and time, as optimized for the specific peptide (e.g., 5-15 minutes at 80-95°C).[\[4\]](#)
 - The module will then perform the SPE purification, washing, and elution steps automatically.
- Final Product Formulation: The purified ^{68}Ga -NOTA-peptide is delivered into a sterile collection vial, often pre-formulated in a suitable buffer or saline solution.
- Quality Control: Aseptically withdraw a sample for the quality control tests as described in section 2.3.

Quality Control of ^{68}Ga -NOTA-Peptides

Comprehensive quality control is mandatory to ensure the safety and efficacy of the radiopharmaceutical.[\[16\]](#)

2.3.1. Radiochemical Purity and Identity

- Method: Radio-Thin Layer Chromatography (radio-TLC) or Radio-High Performance Liquid Chromatography (radio-HPLC).[\[12\]](#)[\[16\]](#)[\[17\]](#)
- Radio-TLC Procedure:
 - Stationary Phase: ITLC-SG strips.
 - Mobile Phase: A common system is 1 M ammonium acetate:methanol (1:1 v/v).[\[16\]](#)
 - Analysis: The ^{68}Ga -NOTA-peptide will migrate with the solvent front ($R_f = 0.8-1.0$), while free ^{68}Ga and colloidal ^{68}Ga will remain at the origin ($R_f = 0.0-0.2$).[\[16\]](#)
- Radio-HPLC Procedure:
 - Column: Reversed-phase C18 column.
 - Mobile Phase: A gradient of water and acetonitrile, both containing 0.1% trifluoroacetic acid.
 - Detection: A UV detector in series with a radioactivity detector.
 - Analysis: The retention time of the main radioactive peak should correspond to the retention time of the non-radioactive ("cold") peptide standard.
- Acceptance Criteria: Radiochemical purity should be $\geq 95\%$.[\[13\]](#)[\[16\]](#)

2.3.2. pH

- Method: Use pH-indicator strips.
- Acceptance Criteria: The pH of the final product should be within a physiologically acceptable range (typically 4.5 - 7.5).

2.3.3. Radionuclidic Purity and ^{68}Ge Breakthrough

- Method: Gamma-ray spectroscopy using a multichannel analyzer.

- Analysis: Identify the characteristic 511 keV peak of ^{68}Ga . The absence of the 1077 keV gamma-ray from ^{68}Ge confirms radionuclidic purity.
- Acceptance Criteria: ^{68}Ge breakthrough should be less than 0.001%.[\[16\]](#)

2.3.4. Sterility and Endotoxin Testing

- Sterility: The final product should be passed through a 0.22 μm sterile filter. Sterility testing should be performed according to pharmacopeial standards.
- Endotoxins: Limulus Amebocyte Lysate (LAL) test should be performed to ensure the product is free of bacterial endotoxins.

Quantitative Data Summary

The efficiency of ^{68}Ga -radiolabeling of NOTA-conjugated peptides is influenced by several factors. The following tables summarize typical quantitative data from the literature.

Table 1: Influence of Reaction Conditions on Radiolabeling Yield

Parameter	Condition	Typical Radiochemical Yield (%)	Reference
pH	2.5 - 3.0	Suboptimal	[8]
	3.5 - 4.2	[8] [11]	
Temperature	50°C	40 - 50%	[12]
	80 - 95°C	[4] [8]	
Incubation Time	5 min	> 90%	[11]
	10 - 15 min	[8] [11]	
Peptide Amount	1 nmol	> 95% (for some peptides)	[4] [5]
	5 - 10 nmol	Optimal for many peptides [8]	

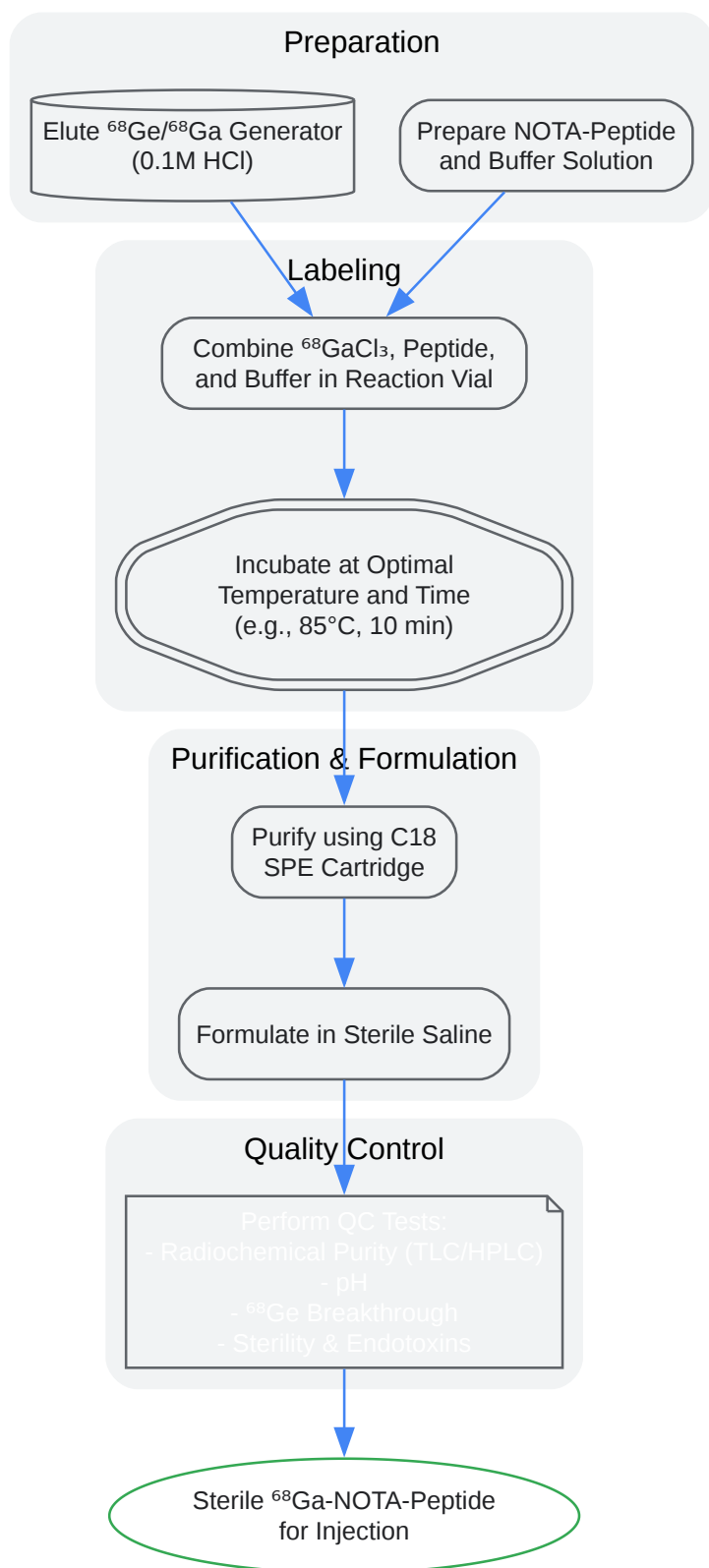
Table 2: Comparison of Manual vs. Automated Synthesis of ^{68}Ga -NOTA-UBI

Parameter	Manual Method	Automated Method	Reference
Radiochemical Yield	42 - 89%	Consistently > 80%	[13]
Reproducibility	Variable	High	[13][14]
Synthesis Time	~23 min	~18 min	[15]
Radiation Exposure	Higher	Markedly Reduced	[13]

Table 3: In Vitro and In Vivo Stability of ^{68}Ga -NOTA-Peptides

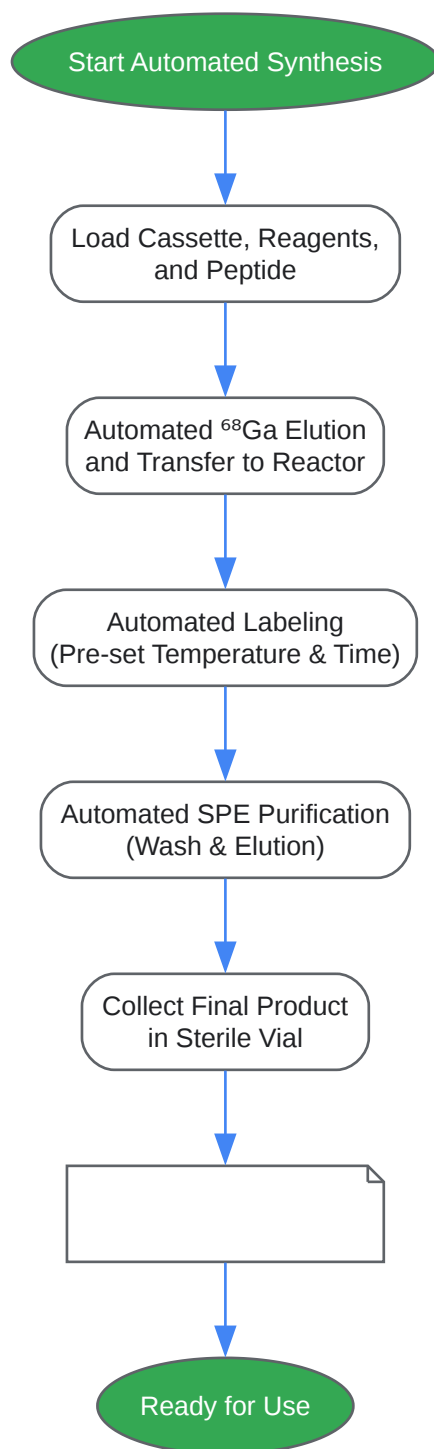
Peptide	Condition	Stability (% Intact)	Time	Reference
^{68}Ga -NOTA-UBI29-41	Room Temperature	~96%	4 hours	[12]
^{68}Ga -NOTA-UBI30-41	Room Temperature	~97%	4 hours	[12]
^{68}Ga -NOTA-RGD	Mouse Serum	> 95%	2 hours	[18]
^{68}Ga -NOTA-Peptide	Mouse Plasma (ex vivo)	$42.1 \pm 3.7\%$	2 hours	[18]
^{68}Ga -NOTA-EGFRvIII Aptamer	PBS at 37°C	> 98%	1 hour	[19]

Visualizations



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Caption: Manual ^{68}Ga -NOTA-Peptide Radiolabeling Workflow.



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Caption: Automated ⁶⁸Ga-NOTA-Peptide Radiolabeling Workflow.

Caption: Quality Control Logical Relationship Diagram.

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